

Proper Disposal of DPM-1001: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **DPM-1001**, a potent, orally bioavailable, non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B), adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and disposal of **DPM-1001**.

While the Safety Data Sheet (SDS) for **DPM-1001** trihydrochloride classifies it as not a hazardous substance or mixture, it is imperative to treat all laboratory chemicals with caution and to follow established institutional and regulatory guidelines for waste disposal.^[1] The following procedures are based on general best practices for laboratory chemical waste management and should be adapted to comply with your institution's specific Environmental Health and Safety (EHS) protocols.

Immediate Safety and Handling

Before handling **DPM-1001**, it is essential to be familiar with its properties. **DPM-1001** is also known to be a specific copper chelator.^{[2][3]} While the immediate health hazards are low

according to the available SDS, proper personal protective equipment (PPE) should always be worn.

Recommended Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect clothing.

In the event of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Procedures

The disposal of **DPM-1001**, as with any laboratory chemical, should be approached systematically. The following step-by-step process is a general guideline. Always consult and follow your institution's specific EHS procedures.

- Waste Identification and Segregation:
 - All **DPM-1001** waste, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves), should be collected in a designated, properly labeled waste container.

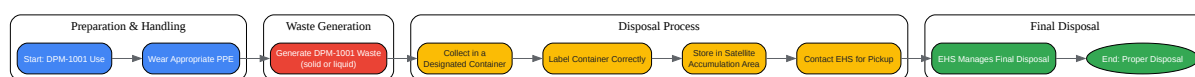
- Do not mix **DPM-1001** waste with other chemical waste streams unless explicitly permitted by your EHS department.
- Container Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste" (or as required by your institution), the full chemical name "**DPM-1001**," and a description of the contents (e.g., "**DPM-1001** in DMSO," "Contaminated gloves with **DPM-1001**").
 - Include the accumulation start date on the label.
- Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.
 - The container must be kept closed at all times, except when adding waste.
 - Ensure the storage area is secure and away from incompatible materials.
- Waste Pickup and Disposal:
 - Once the container is full or has reached the allowable accumulation time limit set by your institution, arrange for a pickup by your EHS department.
 - Do not dispose of **DPM-1001** down the drain or in the regular trash.^{[4][5]} The environmental impact of **DPM-1001**, particularly due to its copper-chelating properties, is not fully understood, and sewer disposal is generally prohibited for laboratory chemicals.^[5]

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C35H57N3O3	MedKoo Biosciences
Molecular Weight	567.86 g/mol	MedKoo Biosciences
IC50 for PTP1B	100 nM	TargetMol, MedchemExpress
CAS Number	1471172-27-6	MedKoo Biosciences

DPM-1001 Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **DPM-1001** waste.



[Click to download full resolution via product page](#)

Caption: **DPM-1001** Disposal Workflow

By adhering to these procedures and consulting with your institution's safety professionals, you can ensure the safe and responsible disposal of **DPM-1001**, fostering a secure laboratory environment and minimizing environmental impact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sfasu.edu [sfasu.edu]

- [2. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University \[protect.iu.edu\]](#)
- [3. riskmanagement.sites.olt.ubc.ca \[riskmanagement.sites.olt.ubc.ca\]](#)
- [4. vumc.org \[vumc.org\]](#)
- [5. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System \[laborsecurity.com\]](#)
- To cite this document: BenchChem. [Proper Disposal of DPM-1001: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578887/docs#proper-disposal-of-dpm-1001-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15578887/docs#proper-disposal-of-dpm-1001-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check